

An In-depth Technical Guide to Methyl 3-boronobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-boronobenzoate

Cat. No.: B135663

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-boronobenzoate, also known as 3-(Methoxycarbonyl)phenylboronic acid, is a versatile organic compound that serves as a crucial building block in synthetic and medicinal chemistry. Its unique structure, featuring both a methyl ester and a boronic acid functional group on a benzene ring, makes it a valuable reagent for the construction of complex molecular architectures, particularly in the realm of drug discovery and development. This guide provides a comprehensive overview of its chemical properties, safety data, synthesis, and applications, with a focus on its utility for researchers and professionals in the pharmaceutical sciences.

Chemical and Physical Properties

Methyl 3-boronobenzoate is a white to off-white crystalline powder. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	99769-19-4	[1][2]
Molecular Formula	C ₈ H ₉ BO ₄	[1][2]
Molecular Weight	179.97 g/mol	[1][2]
Melting Point	205-208 °C	[3][4]
Boiling Point	359.9 °C at 760 mmHg	[4]
Density	1.25 g/cm ³	[4]
Flash Point	171.5 °C	[4]
Water Solubility	Reacts with water	[4]
Appearance	White to off-white powder	[4]
Storage	Refrigerator (+4°C)	[4]

Safety and Handling

Methyl 3-boronobenzoate requires careful handling in a laboratory setting. It is classified as an irritant and should be used with appropriate personal protective equipment (PPE).

GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictograms

 Exclamation mark pictogram

Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **Methyl 3-boronobenzoate** is provided below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

First Aid Measures

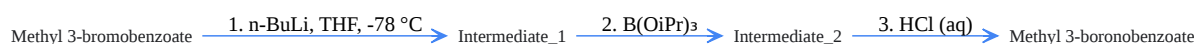
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.

Experimental Protocols

Synthesis of Methyl 3-boronobenzoate

A common synthetic route to **Methyl 3-boronobenzoate** involves the lithiation of a protected bromobenzoate followed by reaction with a borate ester and subsequent hydrolysis. A representative experimental protocol is detailed below.

Reaction Scheme:



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Synthesis of **Methyl 3-boronobenzoate**.

Materials:

- Methyl 3-bromobenzoate
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Triisopropyl borate (B(O-iPr)₃)

- Hydrochloric acid (HCl), aqueous solution
- Diethyl ether
- Magnesium sulfate (MgSO₄)
- Dry ice/acetone bath

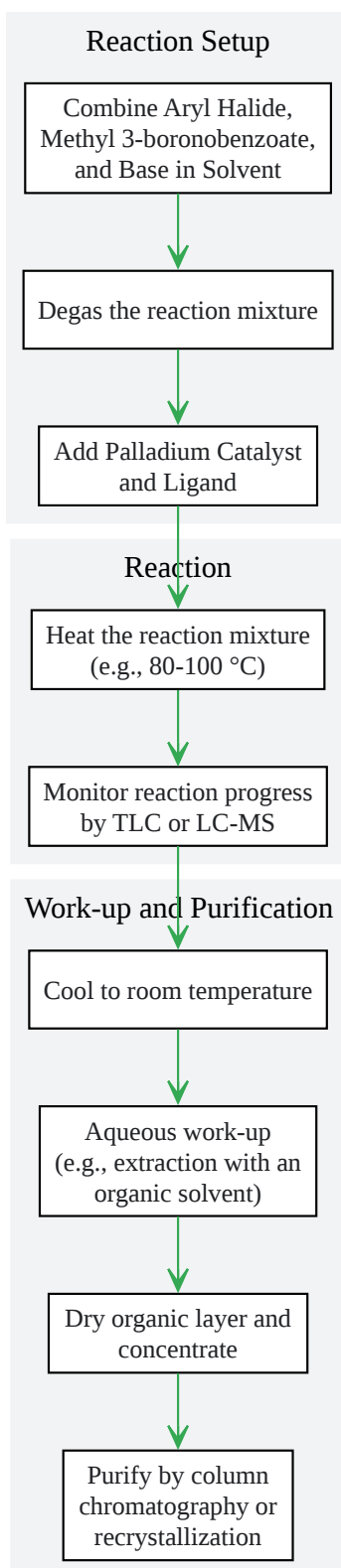
Procedure:

- A solution of methyl 3-bromobenzoate (1 equivalent) in anhydrous THF is cooled to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- n-Butyllithium (1.1 equivalents) is added dropwise to the solution, maintaining the temperature at -78 °C. The reaction mixture is stirred at this temperature for 1 hour.
- Triisopropyl borate (1.2 equivalents) is then added dropwise, and the reaction is allowed to slowly warm to room temperature and stirred overnight.
- The reaction is quenched by the slow addition of aqueous HCl.
- The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure.
- The crude product is purified by recrystallization or column chromatography to afford **Methyl 3-boronobenzoate**.

Suzuki-Miyaura Cross-Coupling Reaction

Methyl 3-boronobenzoate is a key substrate in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds, which are prevalent motifs in many pharmaceutical agents.

General Workflow for a Suzuki-Miyaura Coupling Reaction:



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Suzuki-Miyaura Coupling Workflow.

Typical Experimental Protocol:

- To a reaction vessel are added the aryl halide (1 equivalent), **Methyl 3-boronobenzoate** (1.2 equivalents), a base such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (2-3 equivalents), and a suitable solvent (e.g., dioxane, toluene, or DMF/water mixture).
- The mixture is degassed by bubbling with an inert gas (argon or nitrogen) for 15-30 minutes.
- A palladium catalyst, such as $Pd(PPh_3)_4$ or $PdCl_2(dppf)$, and a ligand (if required) are added.
- The reaction mixture is heated to the desired temperature (typically 80-120 °C) and stirred until the starting material is consumed, as monitored by TLC or LC-MS.
- Upon completion, the reaction is cooled to room temperature, diluted with water, and extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography or recrystallization to yield the desired biaryl compound.

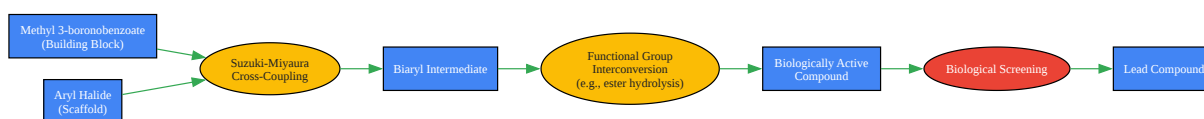
Applications in Drug Discovery and Development

The boronic acid functionality of **Methyl 3-boronobenzoate** makes it an invaluable tool for introducing a phenyl ring with a versatile methyl ester handle into a target molecule. This is particularly relevant in the construction of biaryl structures, which are common pharmacophores in a wide range of therapeutic agents. The methyl ester can be readily hydrolyzed to the corresponding carboxylic acid or converted to other functional groups, providing a point for further molecular elaboration.

While specific, publicly available case studies detailing the use of **Methyl 3-boronobenzoate** in the development of a marketed drug are limited, its role as a building block is evident in the patent literature for the synthesis of various biologically active compounds. For instance, derivatives of **Methyl 3-boronobenzoate** are explored as intermediates in the synthesis of

inhibitors for various enzymes and receptors implicated in diseases such as cancer and inflammatory disorders.

Logical Relationship in Drug Discovery:



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Role in Medicinal Chemistry.

Conclusion

Methyl 3-boronobenzoate is a key synthetic intermediate with significant potential in the fields of organic synthesis and medicinal chemistry. Its utility in forming carbon-carbon bonds through palladium-catalyzed cross-coupling reactions, combined with the versatility of its methyl ester functionality, makes it a valuable tool for the construction of complex molecules with potential therapeutic applications. Adherence to proper safety protocols is essential when handling this compound. This guide provides a foundational understanding for researchers and drug development professionals to effectively and safely utilize **Methyl 3-boronobenzoate** in their work.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-boronobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135663#methyl-3-boronobenzoate-cas-number-and-safety-data]

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